

Methyl 3-cyano-4-methoxybenzoate molecular structure and weight

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Compound of Interest

Compound Name: **Methyl 3-cyano-4-methoxybenzoate**

Cat. No.: **B1334661**

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Technical Guide: Methyl 3-cyano-4-methoxybenzoate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the molecular structure and properties of **Methyl 3-cyano-4-methoxybenzoate**, a key chemical compound utilized in various research and development applications.

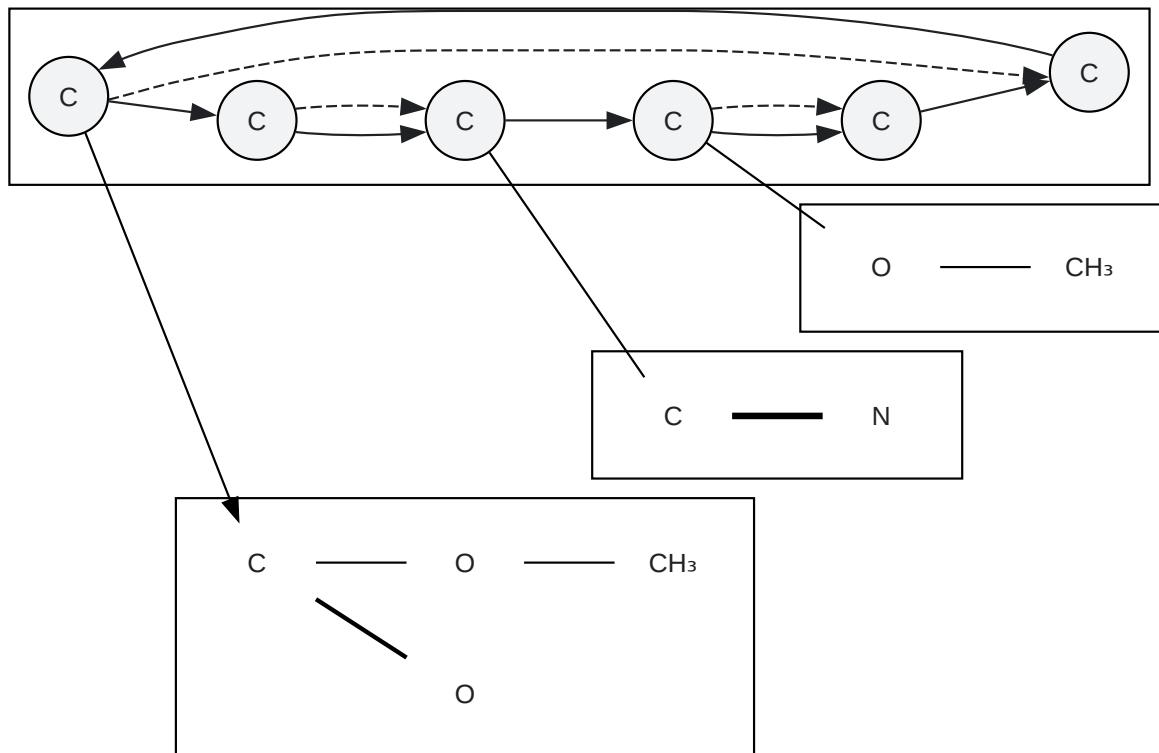
Quantitative Molecular Data

The fundamental molecular properties of **Methyl 3-cyano-4-methoxybenzoate** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value	References
Molecular Formula	C ₁₀ H ₉ NO ₃	[1] [2] [3] [4]
Molecular Weight	191.18 g/mol	[1] [2] [4]
IUPAC Name	methyl 3-cyano-4-methoxybenzoate	[3]
CAS Number	25978-74-9	[1] [2] [3] [4]
Canonical SMILES	COC1=C(C=C(C=C1)C(=O)O)C#N	[1]

Molecular Structure Visualization

The two-dimensional chemical structure of **Methyl 3-cyano-4-methoxybenzoate** is depicted below. The molecule is characterized by a central benzene ring substituted with a methyl ester group at position 1, a cyano group at position 3, and a methoxy group at position 4.

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References

- 1. 3-Cyano-4-methoxybenzoic acid methyl ester | 25978-74-9 | FC55139 [biosynth.com]
- 2. Methyl 3-cyano-4-methoxybenzoate - CAS:25978-74-9 - Sunway Pharm Ltd [3wpharm.com]
- 3. Methyl 3-cyano-4-methoxybenzoate, 97% 5 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]

- 4. 25978-74-9 CAS MSDS (METHYL 3-CYANO-4-METHOXYBENZOATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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